

"Dibutyl ethylhexanoyl glutamide" physical and chemical properties

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Compound of Interest

Compound Name: *Dibutyl ethylhexanoyl glutamide*

Cat. No.: *B3052933*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dibutyl Ethylhexanoyl Glutamide**

Introduction

Dibutyl ethylhexanoyl glutamide is a synthetic amino acid derivative, specifically a diamide of glutamic acid. It is a low molecular weight organogelator, meaning it can self-assemble in organic liquids to form a three-dimensional network, resulting in the formation of a gel.^{[1][2][3]} This property makes it a highly effective gelling agent and stabilizer in a variety of applications, particularly in the cosmetics and personal care industries.^{[4][5][6][7]} This technical guide provides a comprehensive overview of the physical and chemical properties of **dibutyl ethylhexanoyl glutamide**, along with its synthesis and mechanism of action as a gelling agent.

Chemical Identity

A clear identification of a chemical compound is crucial for scientific research and application. The following table summarizes the key identifiers for **dibutyl ethylhexanoyl glutamide**.

Identifier	Value	Source(s)
IUPAC Name	(2S)-N,N'-dibutyl-2-(2-ethylhexanoylamino)pentanedi amide	[1] [4] [8]
CAS Number	486455-65-6, 861390-34-3	[1] [4] [8] [9]
Synonyms	EB-21, DJ EG, (2S)-N1,N5-Dibutyl-2-((2-ethyl-1-oxohexyl)amino)pentanediami de	[6] [8]
Molecular Formula	C21H41N3O3	[1] [4] [8] [9] [10]
InChI Key	OVUBDKNXJHOLMI-ZVAWYAOSSA-N	[1] [4] [10]

Physical and Chemical Properties

The physical and chemical properties of **dibutyl ethylhexanoyl glutamide** are fundamental to its function as an organogelator. These properties are summarized in the table below.

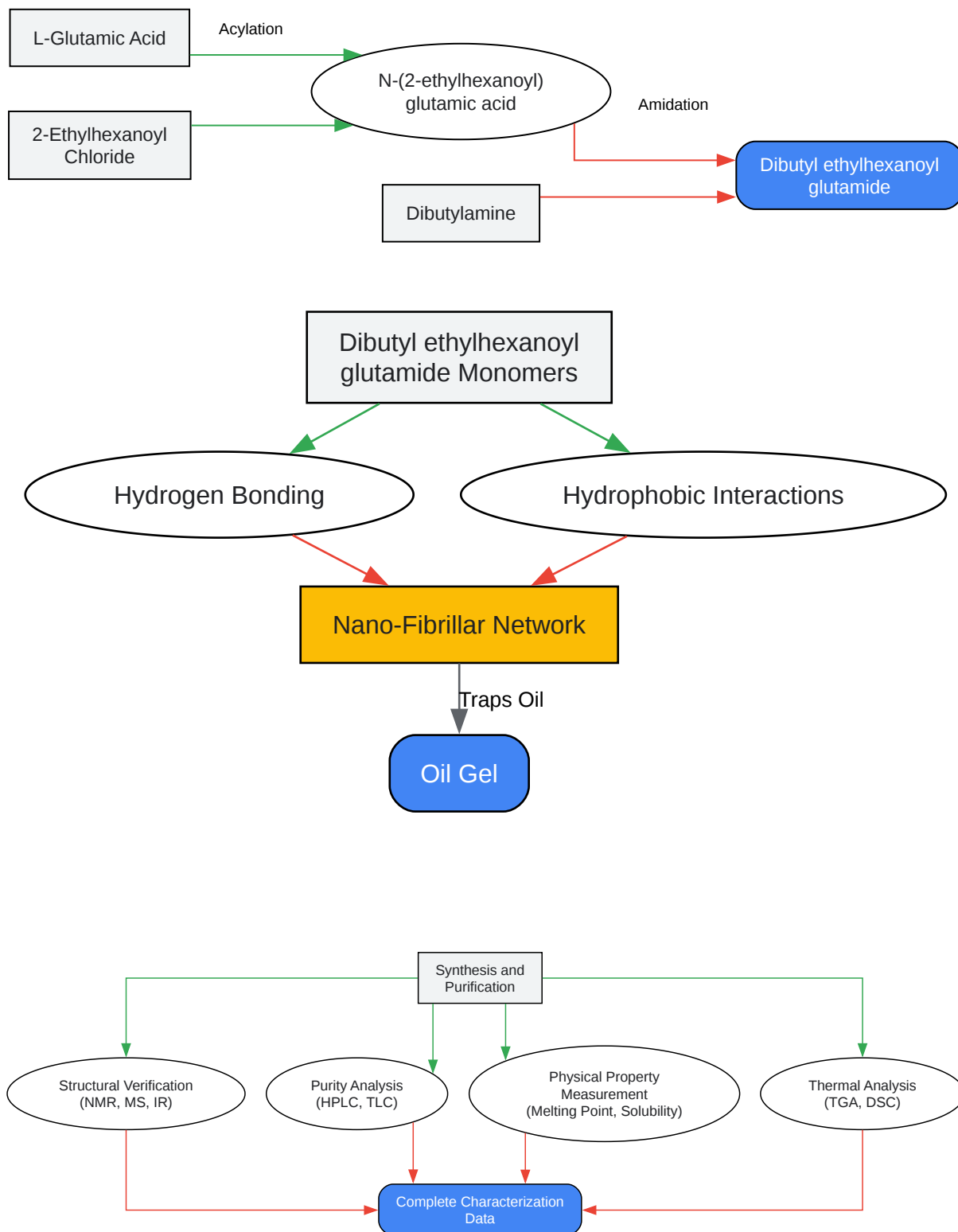
Property	Value	Source(s)
Molecular Weight	383.6 g/mol	[1][4][8][10]
Appearance	White to off-white solid/powder	[9]
Solubility	Slightly soluble in water; Soluble in oils and emollients at elevated temperatures (90- 120 °C)	[9][11]
Melting Point	The melting point is dependent on the concentration and the solvent used. For instance, a 0.5% concentration in a solvent may require heating to 115°C to dissolve.	[11]
Boiling Point	642.0 ± 50.0 °C	[12]
Density	0.974 ± 0.06 g/mL	[12]
Stability	Stable under normal conditions.	[9][13]

Synthesis of Dibutyl Ethylhexanoyl Glutamide

The synthesis of **dibutyl ethylhexanoyl glutamide** is a multi-step process that typically involves the acylation and amidation of L-glutamic acid.[1]

Synthesis Pathway

The general synthesis involves reacting L-glutamic acid with 2-ethylhexanoyl chloride and dibutylamine.[1] The amino group of L-glutamic acid is acylated by 2-ethylhexanoyl chloride, and the two carboxylic acid groups of L-glutamic acid are amidated by dibutylamine.[1]



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